

Z-VDVAD-AFC stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-VDVAD-AFC

Cat. No.: B1516873

[Get Quote](#)

Z-VDVAD-AFC Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and use of the fluorogenic caspase-2 substrate, **Z-VDVAD-AFC**.

Frequently Asked Questions (FAQs)

Q1: What is **Z-VDVAD-AFC** and what is its primary application?

A1: **Z-VDVAD-AFC** is a fluorogenic substrate used to measure the activity of caspase-2, a key enzyme involved in apoptotic signaling pathways. The substrate consists of the peptide sequence Val-Asp-Val-Ala-Asp (VDVAD) linked to 7-amino-4-trifluoromethylcoumarin (AFC). When cleaved by active caspase-2, AFC is released and emits a measurable fluorescent signal.

Q2: What are the recommended storage conditions for **Z-VDVAD-AFC** powder?

A2: To ensure long-term stability, the lyophilized **Z-VDVAD-AFC** powder should be stored at -20°C or -80°C, protected from light and moisture.

Q3: How should I reconstitute and store **Z-VDVAD-AFC**?

A3: **Z-VDVAD-AFC** is typically reconstituted in sterile, high-quality dimethyl sulfoxide (DMSO). For long-term storage, it is recommended to prepare a concentrated stock solution (e.g., 10 mM), aliquot it into single-use volumes to avoid repeated freeze-thaw cycles, and store at

-80°C for up to six months. For short-term storage, aliquots can be kept at -20°C for up to one month.

Q4: What are the excitation and emission wavelengths for the cleaved AFC fluorophore?

A4: The liberated AFC fluorophore has an excitation maximum of approximately 400 nm and an emission maximum of around 505 nm.[\[1\]](#)

Q5: Is **Z-VDVAD-AFC** specific to caspase-2?

A5: While the VDVAD sequence is a preferred cleavage site for caspase-2, there can be some cross-reactivity with other caspases, such as caspase-3.[\[2\]](#) It is advisable to use specific inhibitors or other complementary methods to confirm the primary contribution of caspase-2 activity in your experimental system.

Stability and Storage Conditions

Proper handling and storage of **Z-VDVAD-AFC** are crucial for obtaining reliable and reproducible experimental results. The following table summarizes the recommended conditions.

Form	Storage Temperature	Duration	Special Conditions
Lyophilized Powder	-20°C	Up to 1 year	Protect from light and moisture.
-80°C	> 1 year	Protect from light and moisture.	
Reconstituted in DMSO	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. Protect from light.
-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. Protect from light.	

Troubleshooting Guide

This guide addresses common issues encountered during caspase-2 assays using **Z-VDVAD-AFC**.

Problem	Potential Cause(s)	Recommended Solution(s)
Low or No Fluorescent Signal	<ul style="list-style-type: none">- Inactive or degraded Z-VDVAD-AFC substrate.- Insufficient caspase-2 activity in the sample.- Incorrect filter settings on the fluorometer.- Inactive DTT in the reaction buffer.	<ul style="list-style-type: none">- Use a fresh aliquot of Z-VDVAD-AFC.- Ensure proper induction of apoptosis to activate caspase-2.- Verify excitation and emission wavelengths (Ex: 400 nm, Em: 505 nm).- Prepare fresh reaction buffer with a new stock of DTT.
High Background Fluorescence	<ul style="list-style-type: none">- Autohydrolysis of the Z-VDVAD-AFC substrate.- Contamination of reagents or samples.- Autofluorescence from the sample or plate.	<ul style="list-style-type: none">- Prepare fresh substrate solution for each experiment.- Use high-purity reagents and sterile techniques.- Include a "no enzyme" control to measure background.- Use black microplates designed for fluorescence assays.
High Variability Between Replicates	<ul style="list-style-type: none">- Inconsistent pipetting volumes.- Uneven cell seeding or lysis.- Temperature fluctuations during the assay.	<ul style="list-style-type: none">- Use calibrated pipettes and ensure accurate dispensing.- Ensure uniform cell density and complete cell lysis.- Maintain a constant and optimal temperature (e.g., 37°C) during incubation.
Signal Plateaus Too Quickly	<ul style="list-style-type: none">- Substrate concentration is limiting.- High caspase-2 activity in the sample.	<ul style="list-style-type: none">- Increase the final concentration of Z-VDVAD-AFC.- Dilute the cell lysate to reduce the enzyme concentration.

Experimental Protocols

Caspase-2 Activity Assay in Cell Lysates

This protocol provides a general guideline for measuring caspase-2 activity in cell lysates using **Z-VDVAD-AFC**.

Materials:

- Cells of interest
- Apoptosis-inducing agent
- Cell Lysis Buffer (e.g., 50 mM HEPES, pH 7.4, 100 mM NaCl, 0.1% CHAPS, 1 mM EDTA, 10% glycerol)
- 2X Reaction Buffer (e.g., 100 mM HEPES, pH 7.4, 200 mM NaCl, 0.2% CHAPS, 2 mM EDTA, 20% glycerol)
- Dithiothreitol (DTT), 1 M stock
- **Z-VDVAD-AFC**, 10 mM stock in DMSO
- Black 96-well microplate

Procedure:

- Cell Culture and Treatment: Plate cells at an appropriate density and treat with an apoptosis-inducing agent to activate caspase-2. Include an untreated control group.
- Cell Lysis:
 - Harvest cells by centrifugation.
 - Wash the cell pellet with ice-cold PBS.
 - Resuspend the cell pellet in ice-cold Cell Lysis Buffer (e.g., 50 μ L per $1-5 \times 10^6$ cells).[\[1\]](#)
 - Incubate on ice for 10-15 minutes.

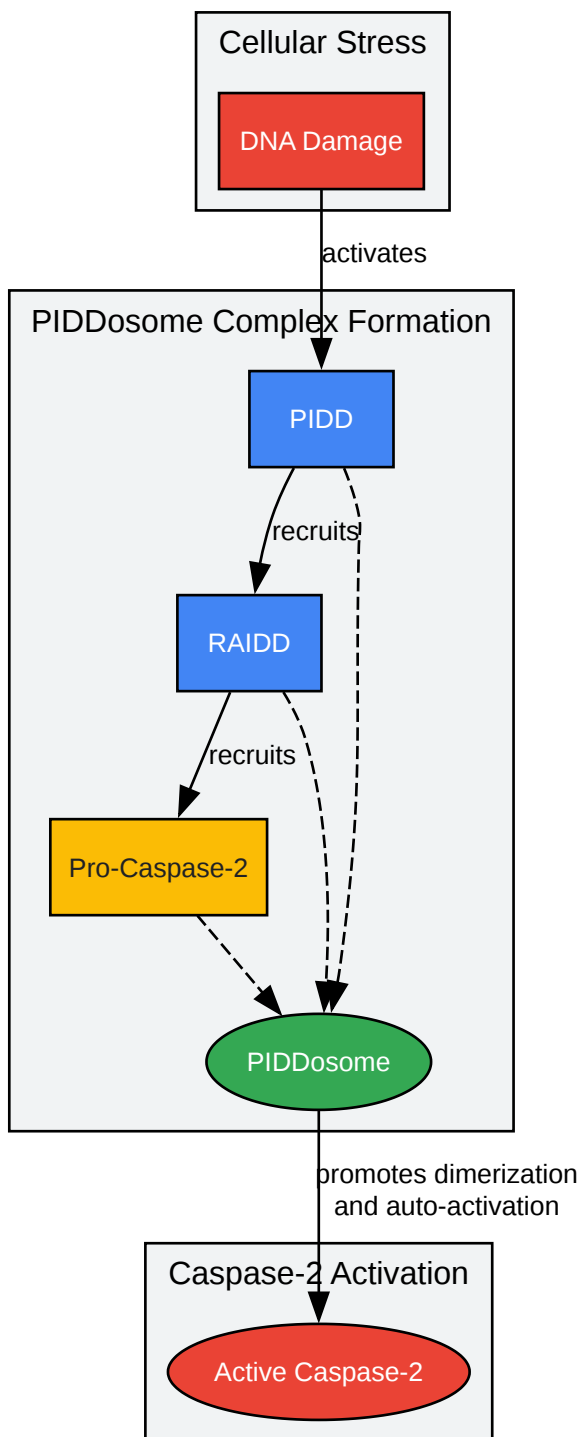
- Centrifuge at 10,000 x g for 5 minutes at 4°C.
- Collect the supernatant (cell lysate) for the assay.
- Assay Preparation:
 - Prepare the 2X Reaction Buffer with DTT immediately before use (final concentration of DTT should be 10 mM).[1]
 - In a black 96-well plate, add 50 µL of cell lysate to each well.
 - Add 50 µL of the 2X Reaction Buffer with DTT to each well.
- Substrate Addition and Incubation:
 - Add 5 µL of 1 mM **Z-VDVAD-AFC** stock solution to each well for a final concentration of 50 µM.[1]
 - Incubate the plate at 37°C for 1-2 hours, protected from light.
- Fluorescence Measurement:
 - Measure the fluorescence using a microplate reader with an excitation wavelength of 400 nm and an emission wavelength of 505 nm.[1]
 - The fold-increase in caspase-2 activity can be determined by comparing the fluorescence of the treated samples to the untreated control.

Visualizations

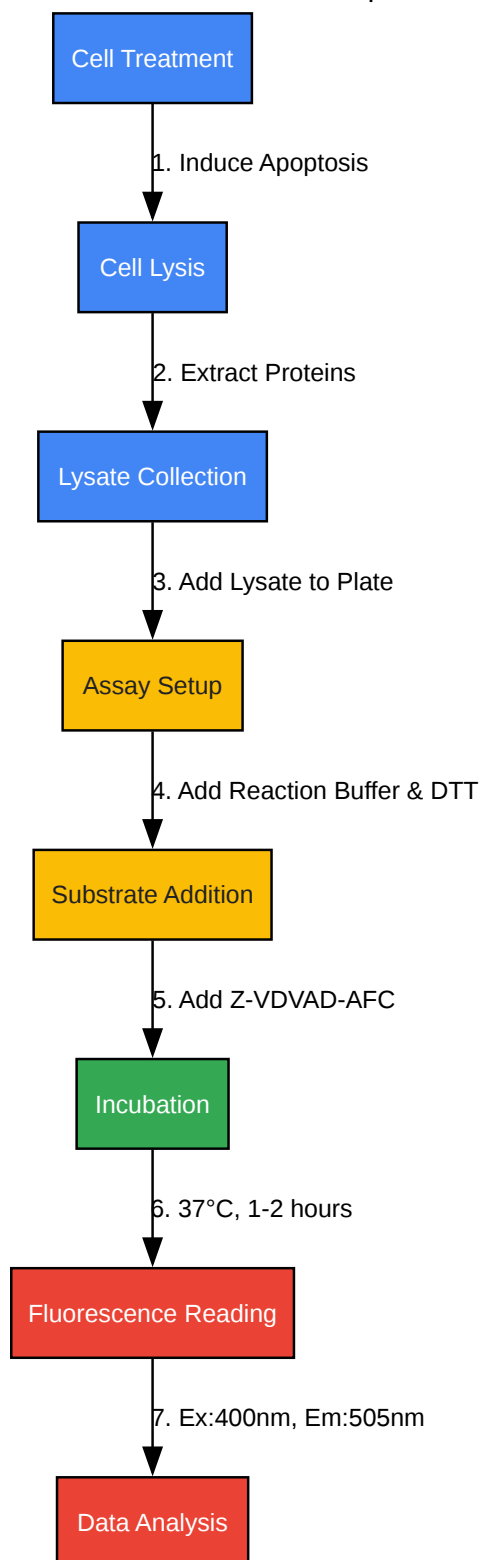
Caspase-2 Activation Pathway

Caspase-2 is an initiator caspase that can be activated through the formation of a protein complex called the PIDDosome in response to cellular stress, such as DNA damage.[3][4]

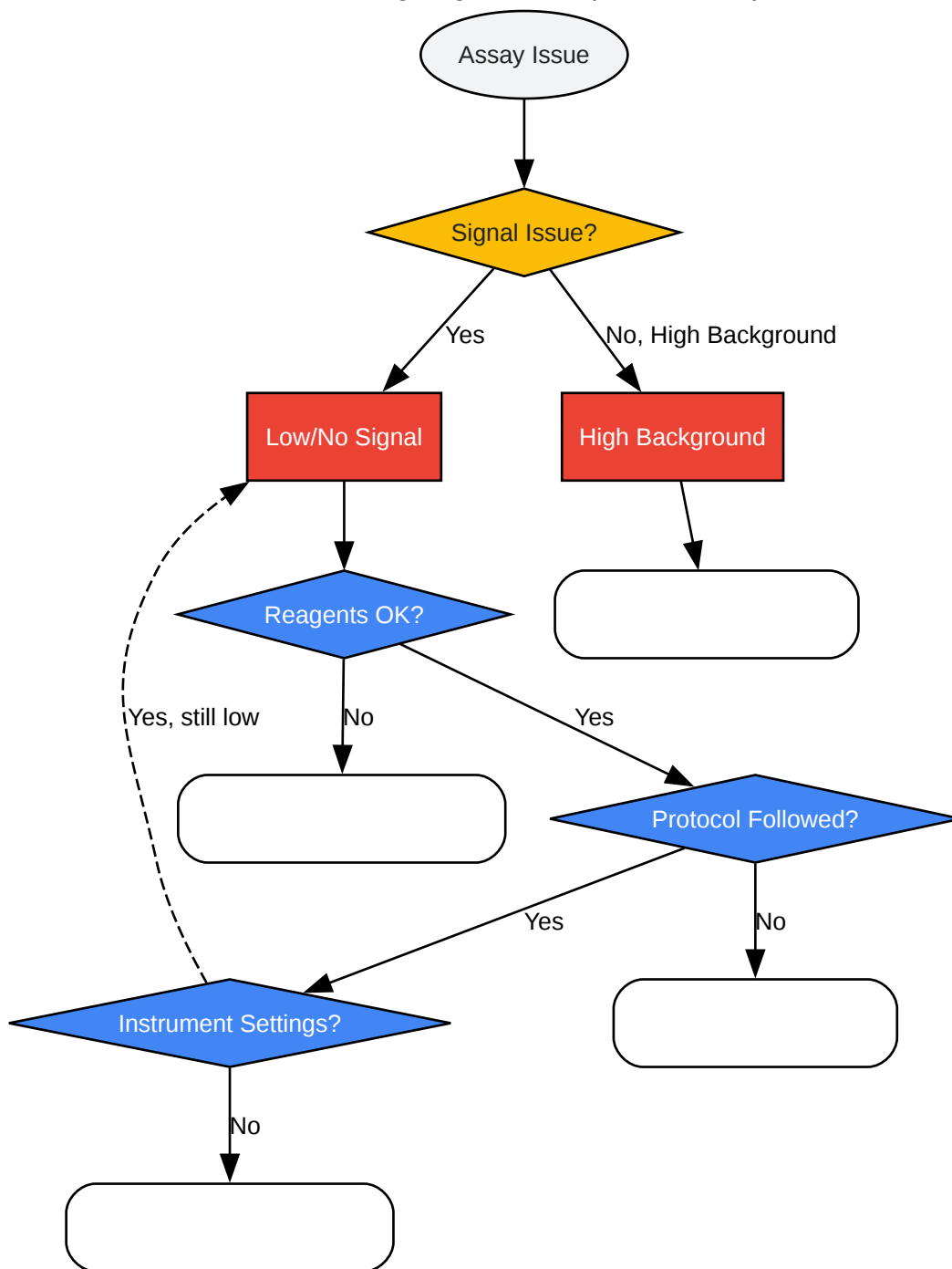
Caspase-2 Activation via the PIDDosome Pathway



Workflow for a Fluorometric Caspase-2 Assay



Troubleshooting Logic for Caspase-2 Assay



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. content.abcam.com [content.abcam.com]
- 2. Analysis of the minimal specificity of caspase-2 and identification of Ac-VDTTD-AFC as a caspase-2-selective peptide substrate - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Role of Caspase-2 in Regulating Cell Fate | MDPI [mdpi.com]
- 4. Frontiers | Caspase-2 Substrates: To Apoptosis, Cell Cycle Control, and Beyond [frontiersin.org]
- To cite this document: BenchChem. [Z-VDVAD-AFC stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1516873#z-vdvad-afc-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com